

Application Notes and Protocols: 2-Hexyl-2-decenal in Fragrance Formulations

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Compound of Interest

Compound Name: 2-Hexyl-2-decenal

Cat. No.: B12085729

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These application notes provide a comprehensive overview of **2-Hexyl-2-decenal**, a fragrance ingredient with a characteristic fatty and waxy odor profile. This document outlines its chemical properties, potential applications in fragrance formulations, and detailed protocols for its analytical and sensory evaluation.

Introduction to 2-Hexyl-2-decenal

2-Hexyl-2-decenal is an aliphatic aldehyde that contributes a unique fatty, waxy, and slightly green character to fragrance compositions. Its high molecular weight suggests it may also function as a middle to base note, potentially enhancing the longevity of a scent. It is recognized as a flavoring substance by the Flavor and Extract Manufacturers Association (FEMA), with the assigned number 4786.^{[1][2][3][4]} While some suppliers indicate its use in flavors and fragrances, others state it is "not for fragrance use," highlighting the importance of consulting current regulatory guidelines and conducting thorough safety assessments before commercial application.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Hexyl-2-decenal** is presented in Table 1.

Property	Value	Source
Chemical Name	2-Hexyl-2-decenal	Internal
Synonyms	2-Hexyldec-2-enal	[1]
CAS Number	13893-39-5	[1][2][3][4]
FEMA Number	4786	[1][2][3][4]
Molecular Formula	C ₁₆ H ₃₀ O	[1][4]
Molecular Weight	238.41 g/mol	[4]
Appearance	Colorless to pale yellow clear liquid (estimated)	[1]
Odor Profile	Fatty, waxy	[1][2][4]
Solubility	Soluble in alcohol; Insoluble in water	[1]
Purity	≥95% (mixture of cis and trans isomers)	[1][4]
Stabilizers	May contain BHA (Butylated hydroxyanisole)	[2]

Applications in Fragrance Formulations

Due to its characteristic odor profile, **2-Hexyl-2-decenal** can be utilized in various ways within a fragrance formulation:

- **Modifier in Floral Accords:** The fatty, waxy character can add depth and a naturalistic, slightly indolic quality to white floral fragrances like jasmine, tuberose, and gardenia.
- **Enhancer of Green Notes:** In green or leafy fragrance compositions, it can provide a richer, more complex, and less sharp green sensation.
- **Component of Animalic and Musky Accords:** Its skin-like, fatty quality can contribute to the warmth and sensuality of musk, amber, and other animalic fragrance profiles.

- **Fixative Properties:** Due to its relatively high molecular weight, it is expected to have a lower volatility and could act as a fixative, helping to prolong the perception of other, more volatile fragrance ingredients.

Recommended Usage Levels

Precise usage levels for **2-Hexyl-2-decenal** in fragrance concentrates are not widely published. However, based on information for structurally related aldehydes and general industry practices for potent ingredients, a starting concentration for evaluation in a fragrance concentrate could range from 0.01% to 0.5%. A patent for hexenal derivatives suggests a usage level of 0.01 to 2% by weight in the final consumer product. It is highly recommended to perform incremental dosing studies to determine the optimal concentration for the desired olfactory effect.

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) for Chemical Purity and Identification

This protocol outlines the analysis of **2-Hexyl-2-decenal** to confirm its identity and purity.

Table 2: GC-MS Parameters for **2-Hexyl-2-decenal** Analysis

Parameter	Setting
Gas Chromatograph	Agilent 7890B GC System or equivalent
Mass Spectrometer	Agilent 5977B MSD or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column
Injection Mode	Split (Split ratio 50:1)
Injection Volume	1 µL
Injector Temperature	250°C
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Temperature Program	Initial 50°C, hold for 2 min, ramp to 280°C at 10°C/min, hold for 5 min
MS Transfer Line Temp.	280°C
Ion Source Temperature	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	35 - 400 amu
Data Analysis	Comparison of the resulting mass spectrum with a reference library (e.g., NIST) and calculation of peak area percentage for purity assessment.

Headspace GC-MS for Volatility and Performance Analysis

This protocol is designed to assess the volatility of **2-Hexyl-2-decenal** from a product matrix (e.g., a hydroalcoholic solution or a lotion base).^{[5][6]}

Table 3: Headspace GC-MS Parameters

Parameter	Setting
Headspace Sampler	PerkinElmer TurboMatrix HS or equivalent
Sample Preparation	Accurately weigh 1g of the product containing 2-Hexyl-2-decenal into a 20 mL headspace vial and seal.
Incubation Temperature	80°C
Incubation Time	30 minutes
Vial Pressurization	10 psi with Helium for 0.5 min
Injection Volume	1 mL of headspace gas
GC-MS System	As described in Table 2
Data Analysis	The peak area of 2-Hexyl-2-decenal is measured at different time points to evaluate its release profile. A smaller peak area over time indicates higher volatility.

Sensory Evaluation of Fragrance Formulations

A trained sensory panel can be used to evaluate the olfactory properties of **2-Hexyl-2-decenal** in a fragrance blend.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Objective: To determine the odor profile and intensity of a fragrance formulation containing **2-Hexyl-2-decenal**.

Panelists: A panel of 10-15 trained individuals with demonstrated olfactory acuity.

Materials:

- Fragrance formulation with **2-Hexyl-2-decenal**.
- Control fragrance formulation without **2-Hexyl-2-decenal**.
- Odor-free smelling strips.

- Unscented lotion base (if evaluating in a product).
- Data collection forms or software.

Procedure:

- Preparation: Dip smelling strips into the fragrance oils for a standardized duration (e.g., 2 seconds) to a consistent depth. If evaluating in a lotion, apply a pre-determined amount to a designated area on the forearm.
- Evaluation: Panelists evaluate the samples in a well-ventilated, odor-neutral room. The order of sample presentation should be randomized and blinded.
- Odor Profile Description: Panelists describe the perceived odor characteristics at different time points (e.g., immediately after application, after 30 minutes, and after 4 hours) to assess the top, middle, and base notes.
- Intensity Rating: Panelists rate the overall fragrance intensity and the intensity of specific attributes (e.g., "fatty," "waxy," "green") on a labeled magnitude scale (e.g., 0 = not perceptible, 10 = extremely strong).
- Data Analysis: The collected data is statistically analyzed to determine significant differences in odor profile and intensity between the control and the sample containing **2-Hexyl-2-decenal**.

Stability Assessment

Aldehydes, particularly unsaturated aldehydes, can be susceptible to oxidation and polymerization, which may lead to discoloration and changes in odor.^{[11][12]} The stability of **2-Hexyl-2-decenal** in a cosmetic base should be evaluated.

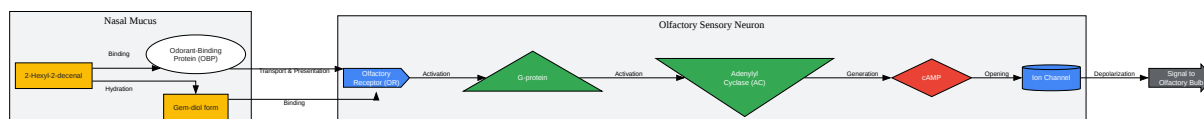
Protocol:

- Prepare the final cosmetic formulation containing **2-Hexyl-2-decenal**.
- Store samples under various conditions:
 - Elevated temperature (e.g., 40°C) for 3 months (accelerated stability).

- Room temperature (e.g., 25°C) with exposure to light.
- Room temperature in the dark (control).
- Freeze-thaw cycles (e.g., -10°C to 25°C for 3 cycles).[13]
- At specified time points (e.g., 1, 2, and 3 months), evaluate the samples for changes in color, odor, pH, and viscosity.
- Perform GC-MS analysis to quantify the concentration of **2-Hexyl-2-decenal** and identify any degradation products.

Olfactory Signaling Pathway

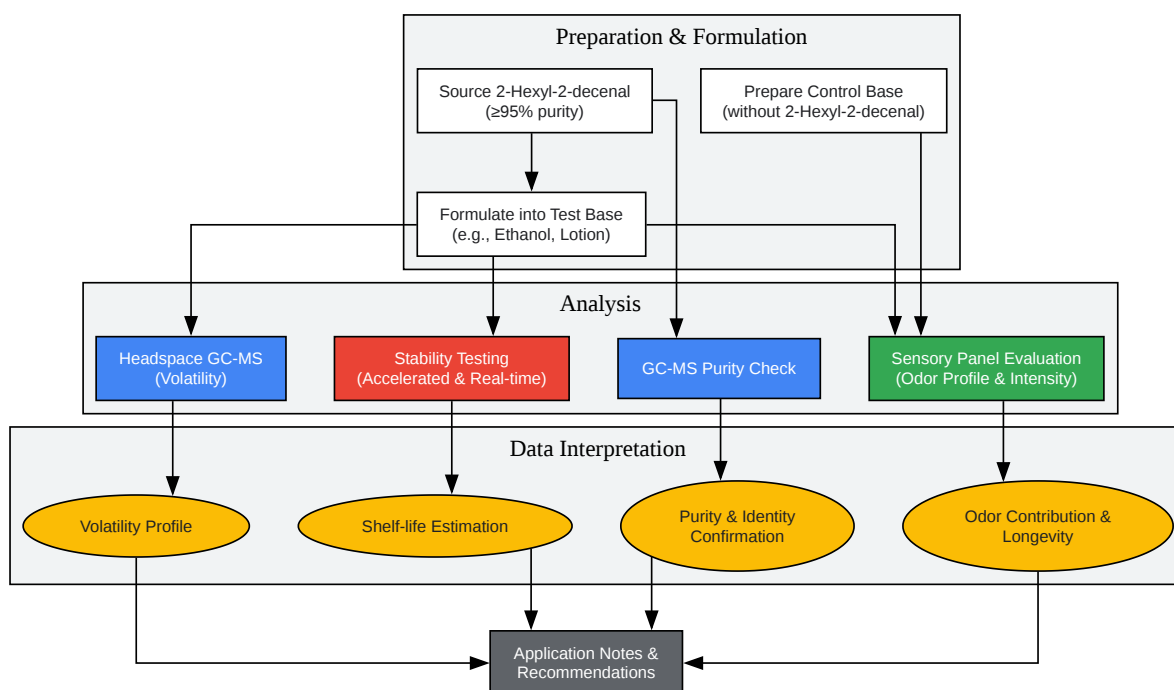
The perception of aliphatic aldehydes like **2-Hexyl-2-decenal** is initiated by their interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. The carbon chain length and the presence of the aldehyde functional group are critical determinants of which ORs are activated. Some evidence suggests that aldehydes may be detected in their hydrated gem-diol form. Upon binding, a conformational change in the OR triggers a G-protein-coupled signaling cascade, leading to the generation of second messengers (e.g., cAMP), opening of ion channels, depolarization of the neuron, and transmission of an electrical signal to the olfactory bulb in the brain for processing.



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Caption: Generalized olfactory signaling pathway for an aliphatic aldehyde.

Experimental and Logical Workflows



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Caption: Workflow for the evaluation of **2-Hexyl-2-decenal**.

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